

A Technical Guide to the Spectroscopic Data of N,N'-Thiobisphthalimide

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Compound of Interest

Compound Name: *N,N'*-Thiobisphthalimide

CAS No.: 7764-29-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N,N'-Thiobisphthalimide**. Due to the limited availability of a single consolidated source for all spectroscopic data of this compound, this guide combines available experimental data with predicted values based on analogous structures. The information is presented to assist researchers in the identification, characterization, and quality control of **N,N'-Thiobisphthalimide**.

Introduction to N,N'-Thiobisphthalimide

N,N'-Thiobisphthalimide is a chemical compound containing a sulfur atom bridging two phthalimide groups. The phthalimide moiety is a common structural feature in medicinal chemistry and materials science. Understanding the spectroscopic properties of **N,N'-Thiobisphthalimide** is crucial for its synthesis, characterization, and application in various research and development fields.

Spectroscopic Data

The following sections summarize the available and predicted spectroscopic data for **N,N'-Thiobisphthalimide**.

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The IR spectrum of **N,N'-Thiobisphthalimide** is expected to be dominated by the characteristic absorptions of the phthalimide group.

Table 1: Infrared (IR) Spectroscopy Data for **N,N'-Thiobisphthalimide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1780-1720	Strong	Asymmetric C=O stretching of the imide
~1710-1680	Strong	Symmetric C=O stretching of the imide
~1610-1590	Medium	C=C stretching of the aromatic ring
~1470-1450	Medium	C-N stretching
~1380-1360	Medium	C-N stretching
~720-700	Strong	C-H bending of the ortho-disubstituted aromatic ring

Note: The exact peak positions may vary slightly depending on the sample preparation method (e.g., KBr pellet, ATR).

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei. For **N,N'-Thiobisphthalimide**, ¹H and ¹³C NMR are the most relevant techniques. As explicit experimental data is not readily available in the searched literature, the following tables present predicted chemical shifts based on the analysis of similar phthalimide and naphthalimide derivatives.

Due to the symmetrical nature of **N,N'-Thiobisphthalimide**, the two phthalimide moieties are chemically equivalent, leading to a simplified NMR spectrum. The aromatic protons of the phthalimide ring form an AA'BB' system, which often appears as two multiplets.

Table 2: Predicted ^1H NMR Spectroscopic Data for **N,N'-Thiobisphthalimide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.9-7.8	Multiplet	4H	Aromatic Protons (H- α to C=O)
~7.8-7.7	Multiplet	4H	Aromatic Protons (H- β to C=O)

Solvent: CDCl_3 or DMSO-d_6 . The chemical shifts are referenced to TMS ($\delta = 0.00$ ppm).

The ^{13}C NMR spectrum is also expected to show a limited number of signals due to the molecule's symmetry.

Table 3: Predicted ^{13}C NMR Spectroscopic Data for **N,N'-Thiobisphthalimide**

Chemical Shift (δ , ppm)	Assignment
~167	Carbonyl Carbon (C=O)
~135	Aromatic Carbon (quaternary, C-N)
~132	Aromatic Carbon (CH)
~124	Aromatic Carbon (CH)

Solvent: CDCl_3 or DMSO-d_6 . The chemical shifts are referenced to the solvent signal.

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For **N,N'-Thiobisphthalimide** ($\text{C}_{16}\text{H}_8\text{N}_2\text{O}_4\text{S}$), the expected molecular weight is approximately 324.31 g/mol .

Table 4: Mass Spectrometry Data for **N,N'-Thiobisphthalimide**

m/z	Ion
~324	[M] ⁺ (Molecular Ion)
~148	[Phthalimide] ⁺
~104	[C ₆ H ₄ CO] ⁺
~76	[C ₆ H ₄] ⁺

Ionization Method: Electron Ionization (EI) or Electrospray Ionization (ESI).

Experimental Protocols

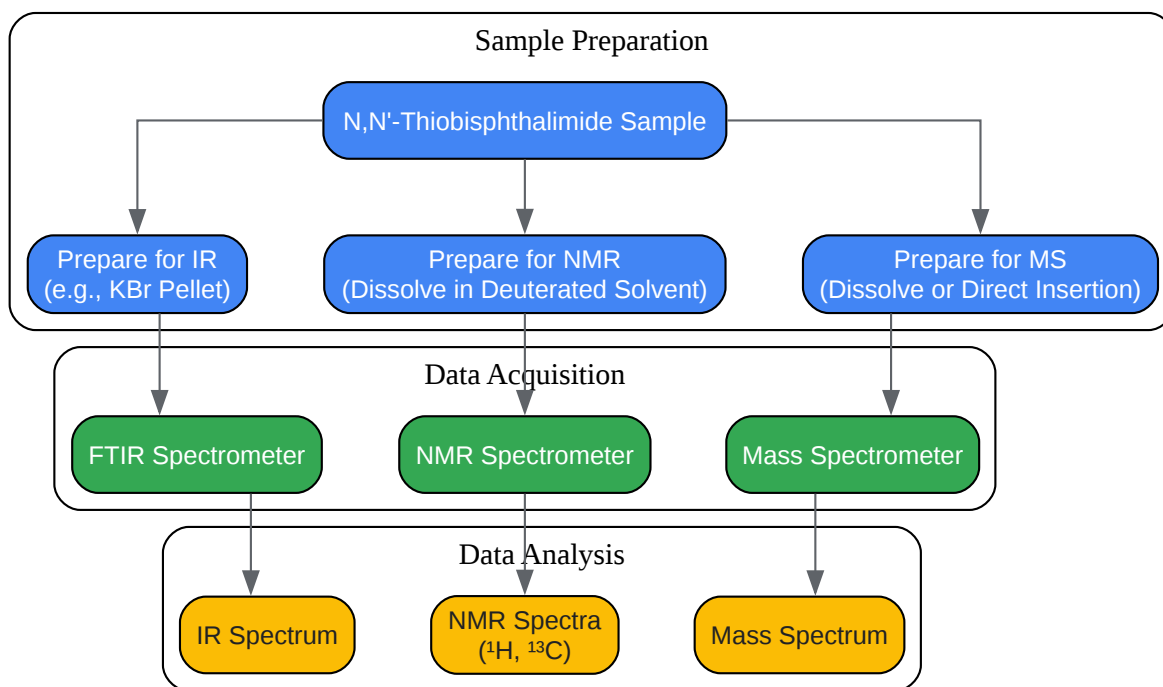
The following are general experimental protocols for obtaining the spectroscopic data described above. Specific parameters may need to be optimized based on the available instrumentation.

- Sample Preparation:
 - KBr Pellet Method: Mix a small amount of **N,N'-Thiobisphthalimide** (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. Grind the mixture to a fine, uniform powder. Press the powder into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:
 - Place the prepared sample (KBr pellet or on the ATR crystal) in the sample holder of the FTIR spectrometer.
 - Acquire the spectrum, typically in the range of 4000-400 cm⁻¹.
 - Collect a background spectrum of the empty sample holder (or pure KBr pellet) and subtract it from the sample spectrum.
- Sample Preparation:

- Dissolve approximately 5-10 mg of **N,N'-Thiobisphthalimide** in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Data Acquisition:
 - Insert the NMR tube into the NMR spectrometer.
 - Tune and shim the spectrometer to obtain a homogeneous magnetic field.
 - Acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. Typical acquisition parameters for ^1H NMR include a 30° pulse angle and a relaxation delay of 1-2 seconds. For ^{13}C NMR, a proton-decoupled sequence is commonly used.
- Sample Preparation:
 - Electron Ionization (EI): Introduce a small amount of the solid sample directly into the ion source via a direct insertion probe.
 - Electrospray Ionization (ESI): Dissolve a small amount of the sample in a suitable solvent (e.g., acetonitrile, methanol) at a low concentration (e.g., $1\text{ }\mu\text{g/mL}$).
- Data Acquisition:
 - Inject the sample solution into the mass spectrometer.
 - Acquire the mass spectrum over a suitable mass range (e.g., m/z 50-500).
 - The instrument parameters (e.g., ionization voltage, source temperature) should be optimized for the compound.

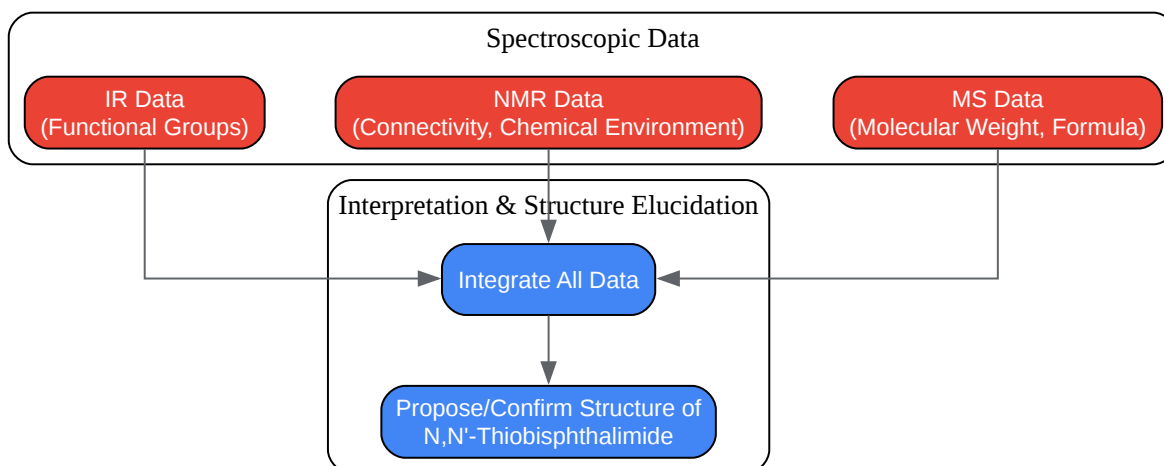
Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical process of data interpretation.



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Caption: Experimental workflow for spectroscopic analysis.



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Caption: Logical relationship of the data analysis process.

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